

GFB-12811 Immunoprecipitation with CDK5: Application Notes and Protocols

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Compound of Interest

Compound Name: GFB-12811

Cat. No.: B10831968

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Introduction

Cyclin-dependent kinase 5 (CDK5) is a proline-directed serine/threonine kinase that plays a crucial role in various cellular processes, including neuronal development, migration, and synaptic plasticity.[1][2][3] Dysregulation of CDK5 activity has been implicated in the pathogenesis of several neurodegenerative diseases and cancers.[4][5] **GFB-12811** is a highly selective and potent inhibitor of CDK5, with an IC50 of 2.3 nM.[6][7][8] Its selectivity makes it an invaluable tool for elucidating the specific functions of CDK5. This document provides detailed protocols for the immunoprecipitation of CDK5 and its interacting partners, utilizing **GFB-12811** to investigate its effects on these interactions.

Data Presentation

Table 1: **GFB-12811** Inhibitory Activity

Compound	Target	IC50 (nM)
GFB-12811	CDK5	2.3[6][7]

Table 2: **GFB-12811** In Vivo Pharmacokinetic Properties in Rats

Parameter	Value
Oral Bioavailability (3 mg/kg)	25% [6]
Oral Bioavailability (10 mg/kg)	41% [6]
Half-life (t _{1/2})	7.6 h [6]
Volume of Distribution (V _{ss})	7.3 L/kg [6]

Experimental Protocols

Immunoprecipitation of CDK5 from Cell Lysates

This protocol describes the immunoprecipitation of endogenous CDK5 from cultured cells. This procedure can be adapted for various cell types expressing CDK5.

Materials:

- Cultured cells expressing CDK5
- **GFB-12811** (MedChemExpress, Cat. No. HY-139725)
- DMSO (vehicle control)
- Lysis Buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40, with freshly added protease and phosphatase inhibitors)
- Anti-CDK5 antibody (e.g., Santa Cruz Biotechnology, C-8)
- Control IgG antibody
- Protein A/G agarose beads
- Wash Buffer (Lysis buffer with 0.1% NP-40)[\[9\]](#)
- Kinase Buffer (e.g., 20 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT)[\[9\]](#)
- SDS-PAGE sample buffer

- Phosphate-Buffered Saline (PBS)

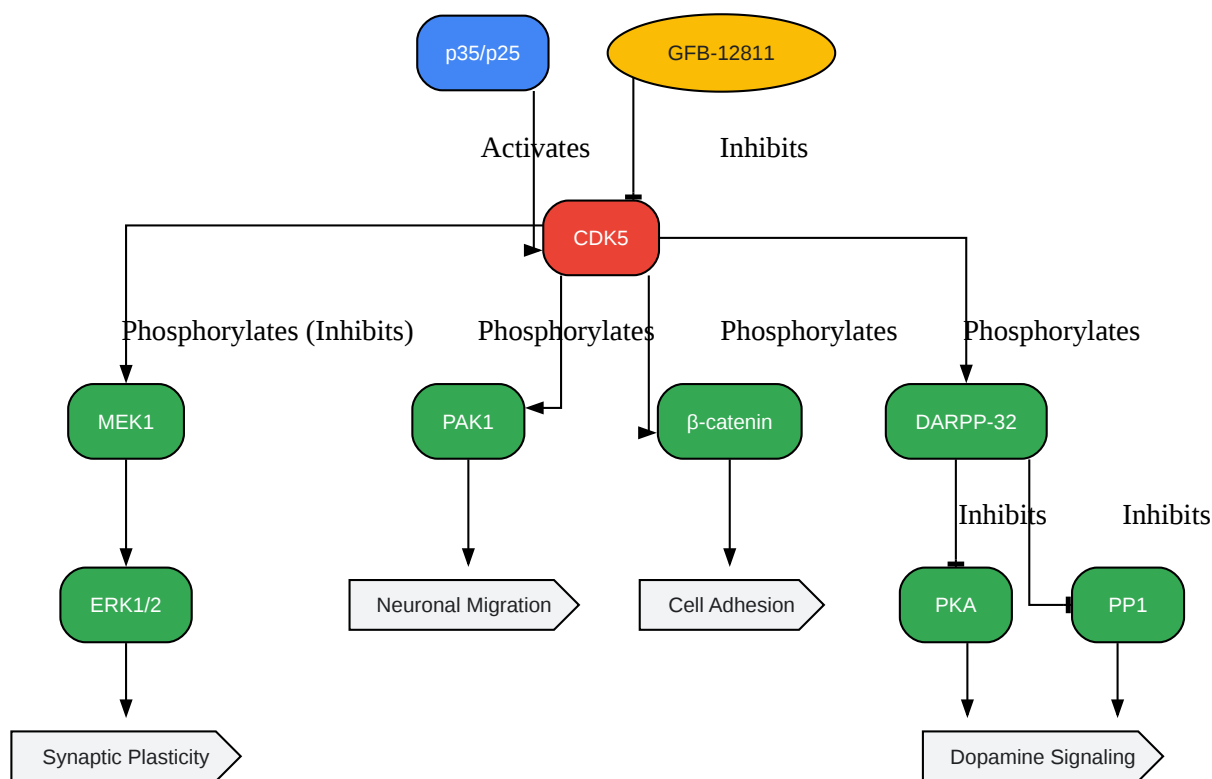
Procedure:

- Cell Treatment: Culture cells to the desired confluency. Treat cells with the desired concentration of **GFB-12811** or DMSO for the specified time.
- Cell Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add ice-cold Lysis Buffer to the cells and incubate on ice for 30 minutes with occasional vortexing.
 - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
 - Transfer the supernatant (cell lysate) to a new pre-chilled tube.
- Protein Concentration Determination: Determine the protein concentration of the cell lysate using a standard protein assay (e.g., BCA or Bradford).
- Pre-clearing the Lysate (Optional): Add Protein A/G agarose beads to the lysate and incubate for 1 hour at 4°C on a rotator. Centrifuge at 3,000 x g for 2 minutes at 4°C and transfer the supernatant to a new tube.
- Immunoprecipitation:
 - Adjust the protein concentration of each sample to be equal.
 - Add 2 µg of anti-CDK5 antibody or control IgG to the cell lysate.[\[9\]](#)
 - Incubate for 3 hours at 4°C on a rotator.
 - Add 50 µl of a 50% slurry of Protein A/G agarose beads to each tube.[\[9\]](#)
 - Incubate for an additional 2 hours at 4°C on a rotator.[\[9\]](#)

- Washing:
 - Centrifuge the tubes at 3,000 x g for 2 minutes at 4°C and discard the supernatant.[9]
 - Wash the beads three times with 500 µl of Wash Buffer.[9] After the final wash, carefully remove all supernatant.
- Elution:
 - Resuspend the beads in 50 µl of 2X SDS-PAGE sample buffer.
 - Boil the samples for 5-10 minutes to elute the proteins from the beads.
 - Centrifuge to pellet the beads, and collect the supernatant containing the immunoprecipitated proteins.
- Analysis: The eluted proteins can be analyzed by Western blotting.

Mandatory Visualizations

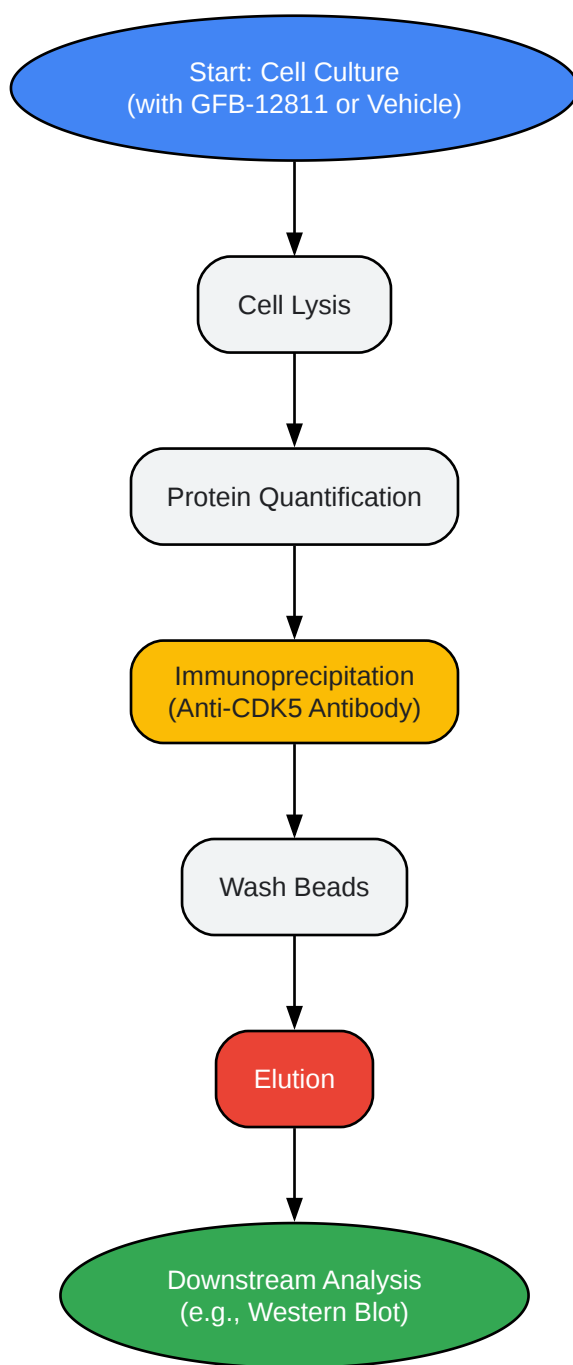
CDK5 Signaling Pathway



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Caption: CDK5 Signaling Pathway and Downstream Effectors.

GFB-12811 Immunoprecipitation Workflow



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Caption: Experimental Workflow for CDK5 Immunoprecipitation.

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